

Application Notes and Protocols: CCT196969 in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CCT196969

Cat. No.: B15611011

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of **CCT196969**, a potent pan-Raf and Src family kinase (SFK) inhibitor, with a focus on its solubility and preparation in Dimethyl Sulfoxide (DMSO).

Introduction

CCT196969 is a small molecule inhibitor targeting key signaling pathways implicated in cancer, particularly melanoma. It effectively inhibits BRAF, CRAF, and SFKs, leading to the downregulation of the MAPK and STAT3 signaling pathways.^[1] This compound has demonstrated efficacy in both BRAF inhibitor-sensitive and resistant melanoma cell lines, making it a valuable tool for cancer research and drug development.^[1]

Physicochemical Properties and Solubility

Proper handling and storage of **CCT196969** are crucial for maintaining its stability and activity.

Property	Data	Reference
Molecular Formula	C27H24FN7O3	[2]
Molecular Weight	513.52 g/mol	[2]
Appearance	White to off-white solid	[2]
Solubility in DMSO	≥ 32 mg/mL	[2]
Storage (Powder)	-20°C for 3 years, 4°C for 2 years	[2]
Storage (in DMSO)	-80°C for 2 years, -20°C for 1 year	[2]

Preparation of CCT196969 Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of **CCT196969** in DMSO, which can be serially diluted for various in vitro experiments.

Materials:

- **CCT196969** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, light-protected microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer

Protocol:

- Weighing: Accurately weigh the desired amount of **CCT196969** powder using a calibrated analytical balance. Transfer the powder into a sterile, light-protected microcentrifuge tube.
- Dissolution: Add the calculated volume of anhydrous DMSO to the tube to achieve the desired stock concentration (e.g., 50 mM).[1]

- **Mixing:** Tightly close the tube and vortex at high speed for 1-2 minutes until the powder is completely dissolved, resulting in a clear solution. Gentle heating or sonication can be used to aid dissolution if precipitation occurs.[\[2\]](#)
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C.[\[1\]](#)[\[2\]](#)

Workflow for Stock Solution Preparation:

Protocol: CCT196969 Stock Solution Preparation

1. Weigh CCT196969 Powder

Calculate volume for
desired concentration

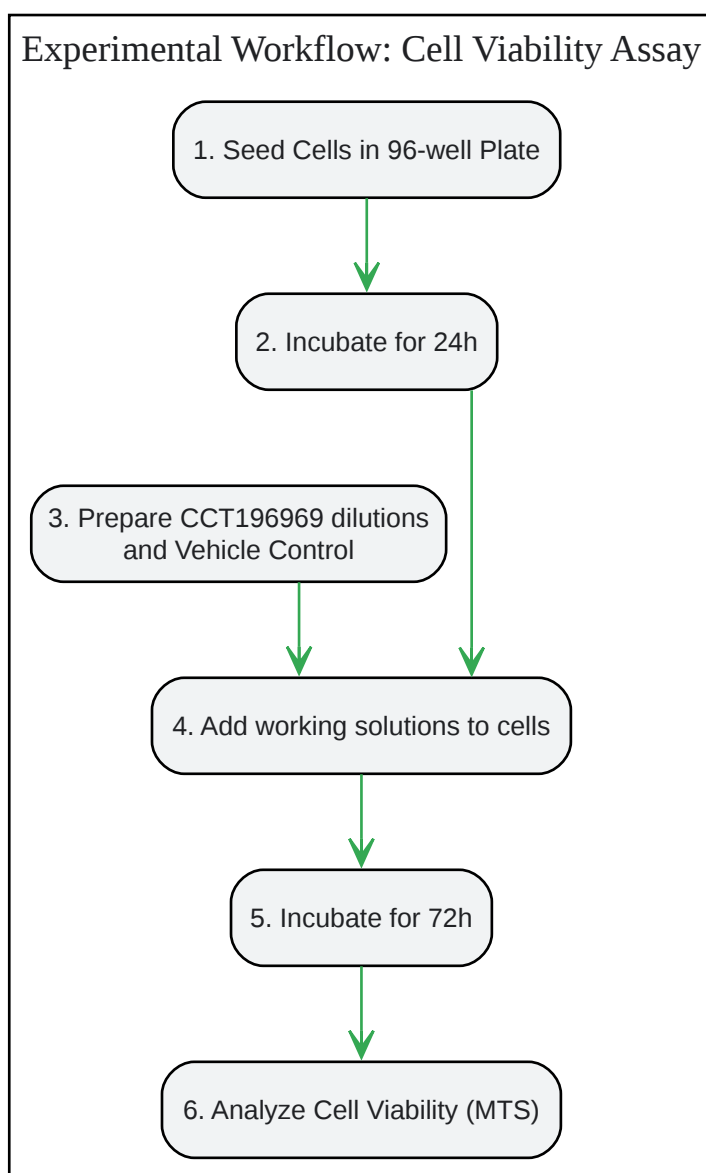
2. Add Anhydrous DMSO

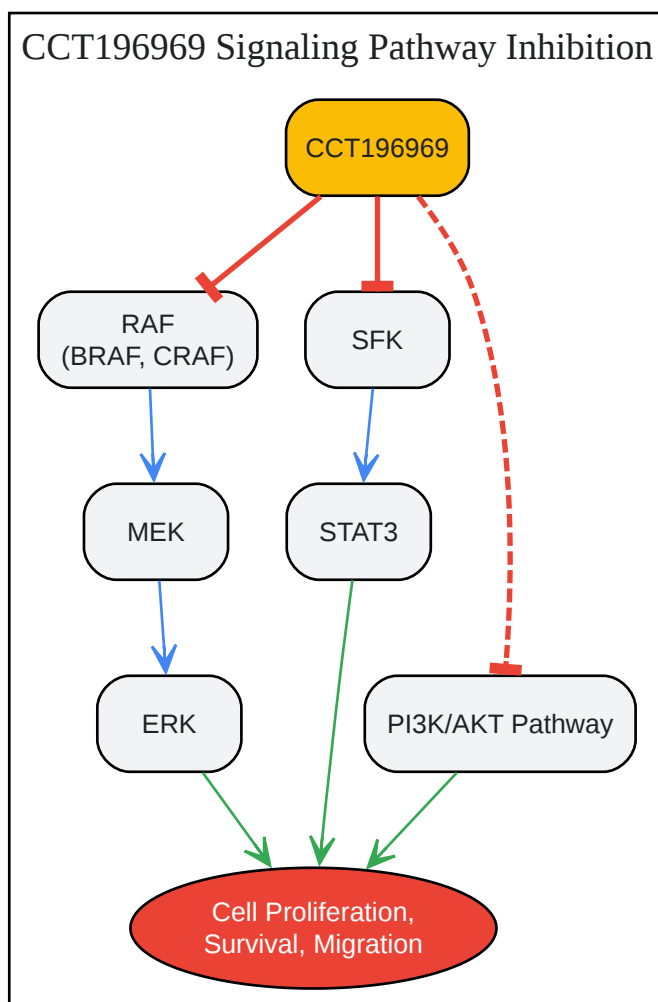
3. Vortex until Dissolved

4. Aliquot into Tubes

5. Store at -20°C or -80°C

Experimental Workflow: Cell Viability Assay





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CCT196969 effectively inhibits growth and survival of melanoma brain metastasis cells - PMC [pmc.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]

- To cite this document: BenchChem. [Application Notes and Protocols: CCT196969 in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15611011#cct196969-solubility-and-preparation-in-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com